

An In-depth Technical Guide to Ethyl 2-acetylheptanoate (CAS: 24317-94-0)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl 2-acetylheptanoate*

Cat. No.: B1293883

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 2-acetylheptanoate, with the CAS number 24317-94-0, is an organic compound classified as a β -keto ester. It is the ethyl ester of 2-acetylheptanoic acid. This compound is primarily recognized for its characteristic fruity aroma, which has led to its application in the flavor and fragrance industries.^[1] Beyond its sensory properties, its chemical structure as a β -keto ester makes it a potentially useful intermediate in various organic syntheses, including the development of more complex molecules for the pharmaceutical and agrochemical sectors.^[1] This technical guide provides a comprehensive overview of the known properties, synthesis, and potential applications of **ethyl 2-acetylheptanoate**, with a focus on data relevant to research and development.

Physicochemical Properties

The following tables summarize the key physicochemical properties of **ethyl 2-acetylheptanoate**. It is important to note that while some of these properties have been determined experimentally, others are estimated based on computational models.

Table 1: General and Physical Properties

| Property | Value | Source(s) |
|-------------------|--|-----------|
| Molecular Formula | C ₁₁ H ₂₀ O ₃ | [2] |
| Molecular Weight | 200.27 g/mol | [2] |
| Appearance | Colorless to pale yellow liquid/oil | [1][3] |
| Odor | Fruity | [1] |
| Boiling Point | 239.00 to 241.00 °C @ 760 mmHg 117 °C @ 10 mmHg | [3][4] |
| Flash Point | 95.5 °C (203.9 °F) | [3] |
| Density | 0.94 g/cm ³ | [3] |
| Refractive Index | 1.4290-1.4320 | [3] |

Table 2: Solubility and Partition Coefficient

| Property | Value | Source(s) |
|--------------------------------|--|-----------|
| Water Solubility | 601.2 mg/L @ 25 °C (estimated) | [5] |
| Solubility in Organic Solvents | Soluble in alcohol, slightly soluble in chloroform | [3][5] |
| logP (o/w) | 2.759 (estimated) | [5] |

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **ethyl 2-acetylheptanoate**. While detailed spectra are best sourced from dedicated databases, the following provides an overview of available information.

- Mass Spectrometry (MS): The NIST WebBook provides the mass spectrum (electron ionization) for heptanoic acid, 2-acetyl-, ethyl ester.[2]

- Infrared (IR) Spectroscopy: IR spectra are available, including FTIR (capillary cell: neat) and vapor phase IR.[2]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR data are available in various databases and are essential for structural elucidation.

Synthesis and Experimental Protocols

Ethyl 2-acetylheptanoate can be synthesized through several methods, with the most common being the esterification of 2-acetylheptanoic acid with ethanol.[1] Biocatalytic methods using lipases have also been explored as a more environmentally friendly alternative.[1]

A general and widely applicable method for the synthesis of similar esters is the Fischer-Speier esterification. Below is a representative experimental protocol adapted from the synthesis of ethyl heptanoate, which can be modified for the synthesis of **ethyl 2-acetylheptanoate**.

Representative Experimental Protocol: Fischer-Speier Esterification

Materials:

- 2-Acetylheptanoic acid
- Anhydrous ethanol (3-5 molar excess)
- Concentrated sulfuric acid (catalytic amount, ~1-2% by mass of the carboxylic acid)
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Diethyl ether (for extraction)
- Boiling chips

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle or oil bath
- Separatory funnel
- Erlenmeyer flask
- Rotary evaporator (optional)
- Distillation apparatus (for purification)

Procedure:

- **Reaction Setup:** In a dry round-bottom flask, combine 2-acetylheptanoic acid with a 3 to 5-fold molar excess of anhydrous ethanol. Add a few boiling chips to ensure smooth boiling.
- **Catalyst Addition:** While stirring the mixture, slowly and carefully add a catalytic amount of concentrated sulfuric acid.
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to a gentle reflux using a heating mantle or oil bath. The reaction is typically refluxed for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature. Transfer the mixture to a separatory funnel.
- **Washing:**
 - Wash the mixture with water to remove the excess ethanol and some of the sulfuric acid.
 - Neutralize the remaining acid by carefully washing with a saturated sodium bicarbonate solution until the effervescence of CO₂ ceases. Vent the separatory funnel frequently to release pressure.
 - Wash the organic layer with brine to help break any emulsions and remove residual water.

- Drying: Separate the organic layer and dry it over an anhydrous drying agent like magnesium sulfate or sodium sulfate.
- Isolation: Filter or decant the dried organic solution into a pre-weighed flask. Remove the solvent (diethyl ether and any remaining ethanol) under reduced pressure using a rotary evaporator to yield the crude **ethyl 2-acetylheptanoate**.
- Purification: The crude product can be purified by vacuum distillation.

Chemical Reactivity and Potential Applications

As a β -keto ester, **ethyl 2-acetylheptanoate** can undergo a variety of chemical reactions, making it a versatile intermediate in organic synthesis.

Key Chemical Reactions:

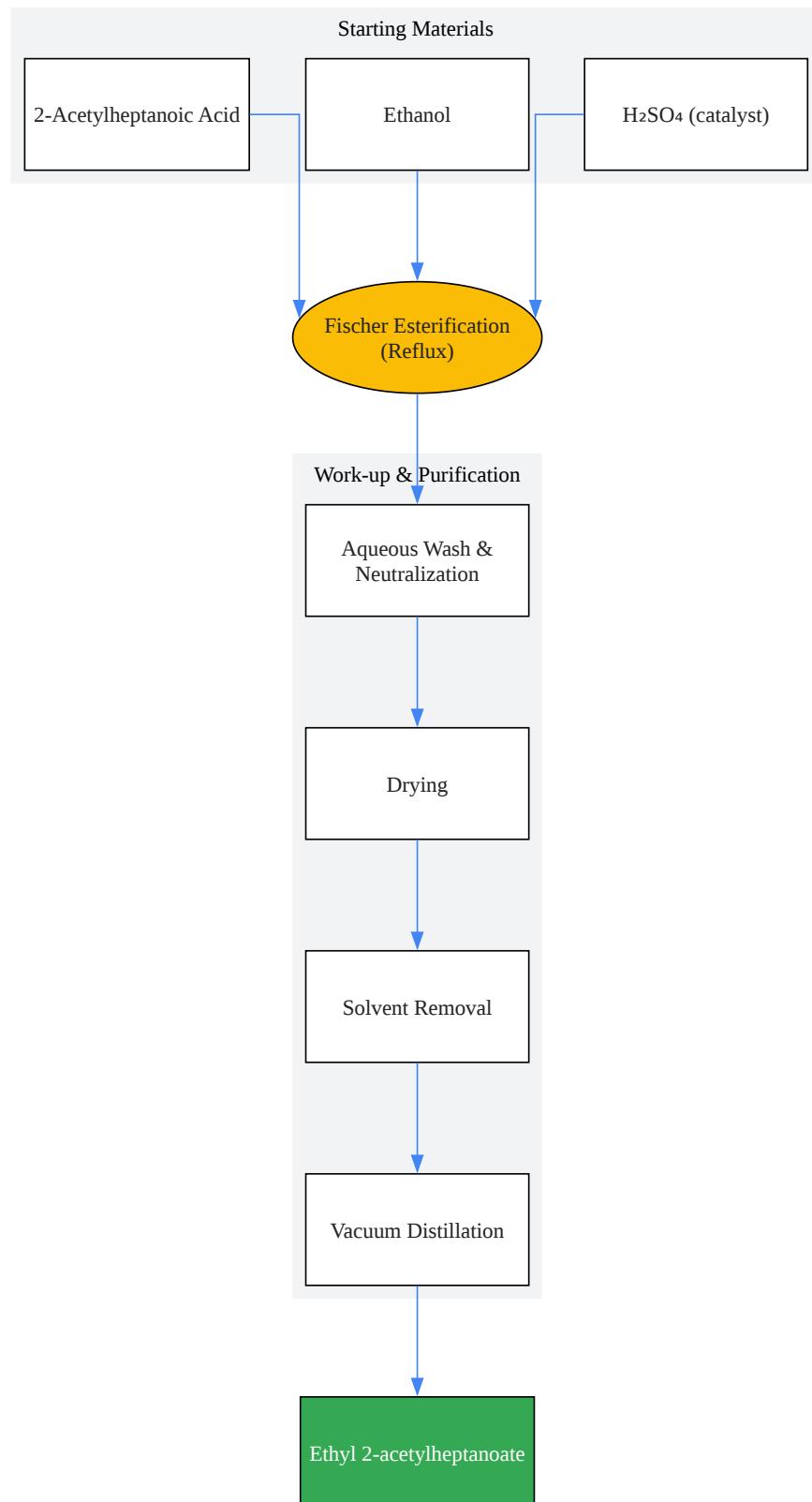
- Hydrolysis: Under acidic or basic conditions, the ester can be hydrolyzed back to 2-acetylheptanoic acid and ethanol.[\[1\]](#)
- Transesterification: Reaction with other alcohols in the presence of a catalyst can produce different esters of 2-acetylheptanoic acid.[\[1\]](#)
- Decarboxylation: Heating, particularly in the presence of acid or base, can lead to decarboxylation to form 2-nonenone.[\[1\]](#)
- Alkylation/Acylation at the α -carbon: The methylene group between the two carbonyls is acidic and can be deprotonated by a suitable base, allowing for alkylation or acylation at this position.

Applications:

- Flavor and Fragrance: Its primary commercial use is as a flavoring agent in food products and as a fragrance component in perfumes and cosmetics.[\[1\]](#)
- Chemical Intermediate: It serves as a building block in the synthesis of more complex organic molecules for potential use in the pharmaceutical and agrochemical industries.[\[1\]](#)

Visualizations

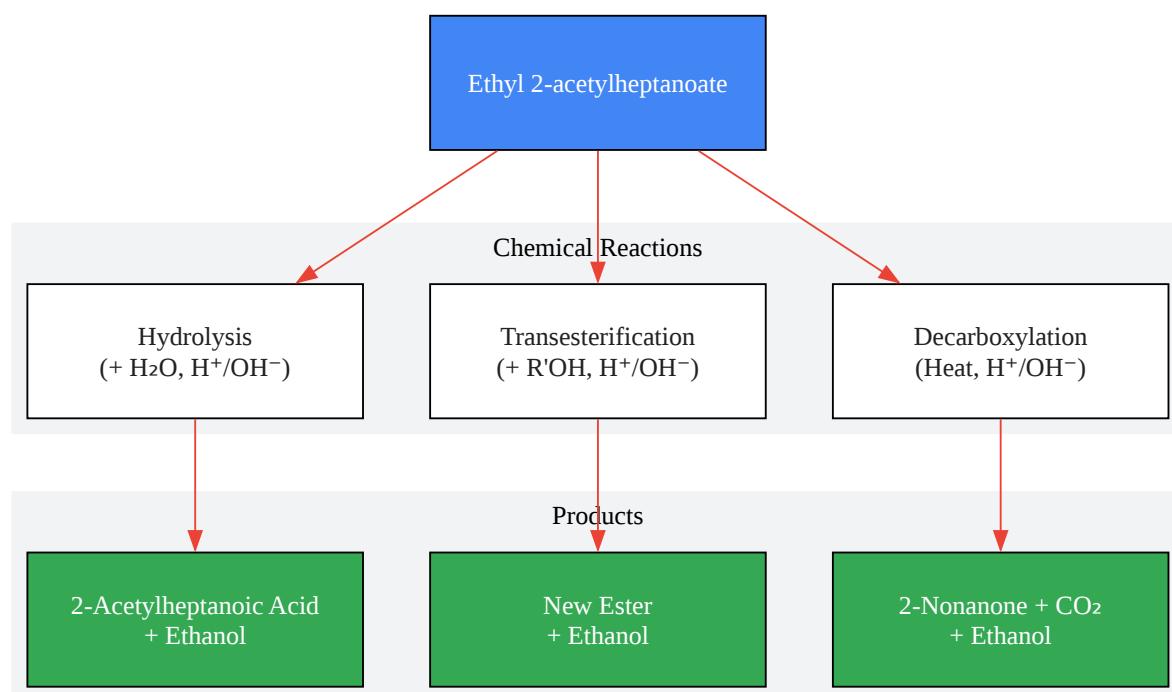
Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: A workflow diagram for the synthesis of **Ethyl 2-acetylheptanoate**.

Key Chemical Reactions

[Click to download full resolution via product page](#)

Caption: Key chemical reactions of **Ethyl 2-acetylheptanoate**.

Biological Activity and Signaling Pathways

A comprehensive literature search did not reveal any specific studies detailing the biological signaling pathways directly modulated by **ethyl 2-acetylheptanoate**. Its primary biological relevance appears to be its role as a sensory compound (flavor and aroma). While it is used as an intermediate in the synthesis of pharmaceuticals, there is no publicly available information to

suggest that the molecule itself has significant direct biological activity or is a modulator of specific cellular pathways. Research in this area is lacking.

Safety and Toxicity

The available safety data for **ethyl 2-acetylheptanoate** is limited. It is generally considered to have low acute toxicity.

Table 3: Safety and Toxicity Profile

| Endpoint | Information | Source(s) |
|---------------------|--|-----------|
| GHS Classification | Not classified as hazardous according to GHS criteria in many reports. | |
| Oral Toxicity | Not determined for this specific compound. Related compounds have low acute oral toxicity. | [6] |
| Dermal Toxicity | Not determined for this specific compound. Related compounds have low acute dermal toxicity. | [6] |
| Inhalation Toxicity | Not determined. | [6] |
| Irritation | Esters can be potential skin and eye irritants upon direct contact. | [2] |

It is important to handle **ethyl 2-acetylheptanoate** in a well-ventilated area and to use appropriate personal protective equipment (PPE), including gloves and safety glasses, to avoid direct contact. For detailed handling and safety information, it is recommended to consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Ethyl 2-acetylheptanoate is a β -keto ester with established applications in the flavor and fragrance industries. Its physicochemical properties are reasonably well-documented, although some data points are based on estimations. The synthetic routes are straightforward, with Fischer-Speier esterification being a common method. The reactivity of the compound, particularly at the α -carbon, makes it a potentially valuable intermediate for organic synthesis in the fields of drug discovery and materials science. However, there is a notable gap in the scientific literature regarding its specific biological activities and signaling pathways, as well as detailed toxicological data. Further research in these areas would be beneficial to fully elucidate the potential of this molecule beyond its current applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 2. Buy Ethyl 2-acetylheptanoate | 24317-94-0 [smolecule.com]
- 3. ethyl 2-acetyl heptanoate, 24317-94-0 [perflavorv.com]
- 4. Ethyl 2-acetyl octanoate | C12H22O3 | CID 121790 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. fragrancematerialsafetyresource.elsevier.com [fragrancematerialsafetyresource.elsevier.com]
- 6. ethyl 2-acetyl heptanoate, 24317-94-0 [thegoodscentcompany.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl 2-acetylheptanoate (CAS: 24317-94-0)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1293883#ethyl-2-acetylheptanoate-cas-number-24317-94-0-properties>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com